

# Technical Guide: Benzanilide, 2'-benzoylthio- (N,S-Dibenzoyl-2-aminothiophenol)

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Benzanilide, 2'-benzoylthio-

Cat. No.: B086859

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Benzanilide, 2'-benzoylthio-**, also known by its systematic name N,S-Dibenzoyl-2-aminothiophenol, is a chemical compound of interest in organic synthesis and medicinal chemistry. Its structure, featuring both an amide and a thioester functional group, makes it a versatile intermediate for the synthesis of various heterocyclic compounds, particularly benzothiazoles. This document provides a comprehensive overview of its chemical identifiers, physicochemical properties, a plausible synthetic pathway with a detailed experimental protocol, and a summary of the biological activities of related compounds.

## Chemical Identifiers and Properties

Precise identification of a chemical compound is critical for research and development. The primary identifiers and key physicochemical properties for **Benzanilide, 2'-benzoylthio-** are summarized below.

Table 1: Chemical Identifiers for **Benzanilide, 2'-benzoylthio-**

Identifier	Value
CAS Number	1047-61-6[1]
Systematic Name	N,S-Dibenzoyl-2-aminothiophenol
Molecular Formula	C <sub>20</sub> H <sub>15</sub> NO <sub>2</sub> S[1]
Molecular Weight	333.41 g/mol [1]
PubChem CID	13977[1]
InChI	InChI=1S/C20H15NO2S/c22-19(15-9-3-1-4-10-15)21-17-13-7-8-14-18(17)24-20(23)16-11-5-2-6-12-16/h1-14H,(H,21,22)[1]
InChIKey	SPSSXOLIURQSMF-UHFFFAOYSA-N[1]
SMILES	<chem>C1=CC=C(C=C1)C(=O)NC2=CC=CC=C2SC(=O)C3=CC=CC=C3</chem> [1]

Table 2: Physicochemical Properties of the Parent Compound Benzanilide

While specific experimental data for **Benzanilide, 2'-benzoylthio-** is limited, the properties of the parent compound, benzanilide, provide a useful reference.

Property	Value
Melting Point	161-163 °C
Boiling Point	117 °C at 10 mmHg
Appearance	White crystalline solid
Solubility	Insoluble in water; soluble in ethanol, ether, and chloroform

## Synthesis

The synthesis of **Benzanilide, 2'-benzoylthio-** can be approached through the dibenzoylation of 2-aminothiophenol. This involves the acylation of both the amino and the thiol groups. The

following protocol is a plausible method based on standard organic synthesis techniques.

## Experimental Protocol: Synthesis of N,S-Dibenzoyl-2-aminothiophenol

Materials:

- 2-Aminothiophenol
- Benzoyl chloride
- Pyridine (or another suitable base)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Recrystallization apparatus

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-aminothiophenol (1 equivalent) in anhydrous diethyl ether.
- **Addition of Base:** Add pyridine (2.2 equivalents) to the solution and cool the mixture in an ice bath.
- **Addition of Benzoyl Chloride:** Slowly add benzoyl chloride (2.2 equivalents) dropwise to the stirred solution. An exothermic reaction is expected. Maintain the temperature below 10 °C

during the addition.

- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (e.g., 4-6 hours) to ensure the completion of the dibenzoylation.
- Work-up:
  - Quench the reaction by slowly adding water.
  - Separate the organic layer.
  - Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
  - Filter off the drying agent.
  - Remove the solvent under reduced pressure using a rotary evaporator.
  - The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure N,S-Dibenzoyl-2-aminothiophenol.

Diagram 1: Proposed Synthesis of **Benzanilide, 2'-benzoylthio-**

Caption: Synthetic scheme for N,S-Dibenzoyl-2-aminothiophenol.

## Reactivity and Potential Applications

N-benzoyl-1,2-aminothiophenol, a related mono-acylated intermediate, has been shown to convert to 2-phenyl benzothiazole in an aqueous environment[2]. This suggests that **Benzanilide, 2'-benzoylthio-** could also serve as a precursor to benzothiazole derivatives through intramolecular cyclization, potentially involving the cleavage of the thioester bond.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. hoffmanchemicals.com [hoffmanchemicals.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Benzanilide, 2'-benzoylthio- (N,S-Dibenzoyl-2-aminothiophenol)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086859#benzanilide-2-benzoylthio-cas-number-and-identifiers]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)